

Addressing off-target effects of Tbaj-876

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Compound of Interest

Compound Name: *Tbaj-876*

Cat. No.: *B15565333*

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Technical Support Center: Tbaj-876

Welcome to the technical support center for **Tbaj-876**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the use of **Tbaj-876** in experimental settings. Below you will find frequently asked questions (FAQs) and troubleshooting guides to address specific issues you may encounter, with a focus on understanding and mitigating potential off-target effects.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for **Tbaj-876**?

A1: **Tbaj-876** is a next-generation diarylquinoline antimycobacterial agent. Its primary mechanism of action is the inhibition of the *Mycobacterium tuberculosis* F₁F_o-ATP synthase, an essential enzyme for bacterial energy production.^{[1][2]} **Tbaj-876** exerts its inhibitory effect by binding to two distinct subunits of the ATP synthase: the c-subunit and the ε-subunit.^[1] Binding to the c-subunit stalls the rotation of the c-ring, while interaction with the ε-subunit is thought to disrupt the coupling of c-ring rotation to ATP synthesis at the catalytic headpiece.^[1] This dual-subunit targeting is crucial for its potent antimycobacterial activity.

Q2: How does **Tbaj-876** differ from its parent compound, bedaquiline (BDQ), in terms of off-target effects?

A2: A key difference and a significant advantage of **Tbaj-876** over bedaquiline (BDQ) is the lack of a strong uncoupler activity.[3] BDQ acts as a protonophore, which can uncouple electron transport from ATP synthesis, a mechanism considered a potential off-target effect.[3] **Tbaj-876** was specifically designed to minimize this activity, and studies have shown it does not retain BDQ's uncoupler property.[3] This suggests that the uncoupler mechanism is not essential for the bactericidal activity of this drug class.[3] Additionally, **Tbaj-876** was developed to have a more favorable safety profile, including lower lipophilicity, higher clearance, and reduced potential for cardiotoxicity (hERG channel inhibition) compared to BDQ.[1][4]

Q3: What are the known potential off-target interactions for **Tbaj-876**?

A3: Based on in vitro data and clinical studies, the primary off-target considerations for **Tbaj-876** are potential drug-drug interactions (DDIs) mediated by cytochrome P450 (CYP) enzymes and the P-glycoprotein (P-gp) transporter. In vitro studies have indicated that CYP3A4 is the main enzyme responsible for the hepatic metabolism of **Tbaj-876**. [5] There is also evidence that **Tbaj-876** can inhibit P-gp. [5] A Phase 1 DDI study is underway to fully characterize the induction and inhibition potential of **Tbaj-876** on CYP3A4 and P-gp. [6]

Q4: Is cardiotoxicity, specifically QT prolongation, a concern with **Tbaj-876**?

A4: While the parent compound, bedaquiline, has a known risk of QT prolongation due to inhibition of the hERG potassium channel, **Tbaj-876** was specifically engineered to have greatly attenuated hERG blockade. [4] This design modification aimed to reduce the risk of cardiotoxicity. [1][4] However, as with any new chemical entity, careful monitoring of cardiac function in preclinical and clinical studies is warranted. Standard assays, such as the whole-cell patch-clamp technique on hERG-expressing cell lines, are recommended for assessing this potential liability. [7]

Troubleshooting Guides

Issue 1: Inconsistent Minimum Inhibitory Concentration (MIC) values in in vitro assays.

Potential Cause	Troubleshooting Step
Compound Solubility	Tbaj-876 has low aqueous solubility. Ensure the DMSO stock solution is fully dissolved before preparing serial dilutions. Vortex the stock solution thoroughly before use. Precipitates, even if not visible, can significantly impact the effective concentration.
Bacterial Inoculum Density	The density of the mycobacterial culture can affect MIC values. Standardize the inoculum preparation by adjusting the culture to a McFarland standard of 0.5 in 7H9 broth before dilution and inoculation.
Assay Plate and Reagents	Ensure proper mixing of the compound in the assay wells. Use of Tween-80 in the culture medium can help maintain compound solubility. Confirm the viability of the bacterial culture with a drug-free growth control.
ATP Levels in Media	As an ATP synthase inhibitor, the potency of Tbaj-876 can be influenced by the energy state of the bacteria. Use standardized culture media and growth conditions to ensure consistent baseline ATP levels.

Issue 2: Unexpected results in drug combination studies (synergy/antagonism).

Potential Cause	Troubleshooting Step
CYP450-mediated Interaction (in vivo)	If working in a model system with metabolic capacity, consider that Tbaj-876 is a substrate for CYP3A4.[5] Co-administration with known inducers or inhibitors of CYP3A4 could alter Tbaj-876 exposure.[5] Refer to established DDI databases for potential interactions.[8]
P-glycoprotein (P-gp) Interaction	Tbaj-876 is a potential inhibitor of the P-gp efflux pump.[5] If the other drug in your combination is a P-gp substrate, its concentration and efficacy could be increased.
Overlapping Mechanisms	While Tbaj-876 targets ATP synthase, other antitubercular drugs have diverse mechanisms. For example, cell wall synthesis inhibitors have been shown to cause an ATP burst in mycobacteria, an effect that could be counteracted by an ATP synthase inhibitor.[9] Consider the downstream metabolic consequences of each drug's mechanism.

Issue 3: Discrepancy between in vitro potency and in vivo efficacy.

Potential Cause	Troubleshooting Step
Pharmacokinetics (PK)	Tbaj-876 has distinct pharmacokinetic properties. Ensure the dosing regimen in your animal model is sufficient to maintain plasma concentrations above the MIC for the target pathogen.
Protein Binding	High plasma protein binding can reduce the concentration of free, active drug available to act on the target. Consider measuring the unbound fraction of Tbaj-876 in your experimental system.
Metabolism	Tbaj-876 is metabolized, primarily by CYP3A4. [5] The metabolic profile in your animal model may differ from that in humans. Characterize the major metabolites in your model system to understand their contribution to the overall efficacy and potential for off-target effects.

Data Presentation

Table 1: Comparative Activity of **Tbaj-876** and Bedaquiline (BDQ)

Parameter	Tbaj-876	Bedaquiline (BDQ)	Reference
Primary Target	F1Fo-ATP synthase (c and ϵ subunits)	F1Fo-ATP synthase (c and ϵ subunits)	[1]
Uncoupler Activity	Not retained	Present	[3]
hERG Inhibition	Greatly attenuated	Potent inhibitor	[4]
Metabolism	Substrate of CYP3A4	Substrate of CYP3A4	[5]
P-gp Interaction	Potential Inhibitor	Not specified	[5]

Experimental Protocols

Protocol 1: Assessing Potential for CYP3A4 Induction

This protocol provides a general workflow for evaluating the potential of **Tbaj-876** to induce CYP3A4 expression in a cell-based assay, based on FDA guidance.[\[10\]](#)[\[11\]](#)

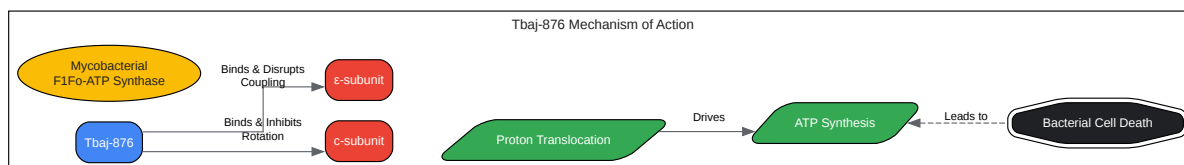
- Cell Culture: Plate cryopreserved human hepatocytes or a suitable cell line (e.g., HepaRG) and allow them to form a monolayer. Culture according to the supplier's recommendations.
- Compound Treatment: Treat the cells with multiple concentrations of **Tbaj-876** for 48-72 hours. Include a vehicle control (e.g., 0.1% DMSO) and a known positive control inducer (e.g., rifampicin).
- Endpoint Measurement (mRNA Analysis):
 - Lyse the cells and extract total RNA.
 - Perform quantitative real-time PCR (qRT-PCR) to measure the relative expression of CYP3A4 mRNA.
 - Normalize the data to a stable housekeeping gene (e.g., GAPDH).
 - Calculate the fold-change in mRNA expression relative to the vehicle control.
- Endpoint Measurement (Enzyme Activity):
 - After the treatment period, incubate the cells with a CYP3A4-specific probe substrate (e.g., midazolam).
 - Collect the supernatant and quantify the formation of the metabolite (e.g., 1'-hydroxymidazolam) using LC-MS/MS.
 - Calculate the fold-change in enzyme activity relative to the vehicle control.
- Data Analysis: Determine the concentration-response relationship and calculate the EC50 (concentration for 50% of maximal induction) and Emax (maximum induction effect).

Protocol 2: Evaluating hERG Channel Inhibition

This protocol outlines the gold-standard whole-cell patch-clamp method for assessing **Tbaj-876**'s inhibitory effect on the hERG potassium channel.^{[7][12]}

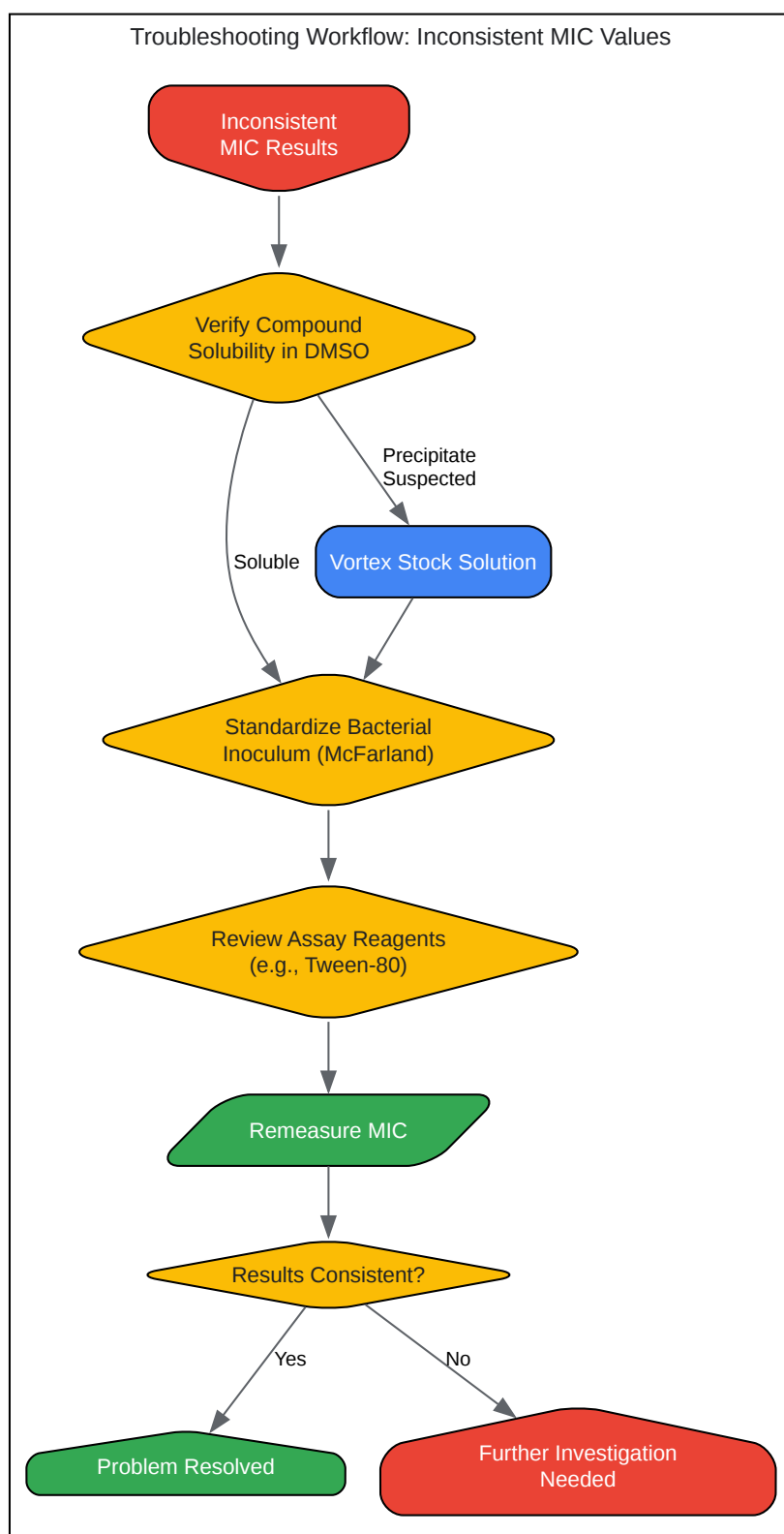
- Cell Preparation: Use a mammalian cell line (e.g., HEK-293 or CHO) stably expressing the hERG channel. Culture the cells according to standard protocols and plate them at a low density in a recording chamber on the day of the experiment.
- Electrophysiology Setup:
 - Use a patch-clamp amplifier and data acquisition system.
 - Prepare micropipettes with a resistance of 2-5 MΩ when filled with the appropriate internal solution.
- Recording hERG Current:
 - Establish a whole-cell patch-clamp configuration.
 - Clamp the cell membrane at a holding potential of -80 mV.
 - Apply a depolarizing voltage pulse (e.g., to +20 mV) to activate the channels, followed by a repolarizing step (e.g., to -50 mV) to elicit the characteristic hERG tail current.
 - Record baseline currents in the vehicle control solution until a stable response is achieved.
- Compound Application: Perfuse the recording chamber with increasing concentrations of **Tbaj-876**, allowing the current to reach a steady-state at each concentration (typically 3-5 minutes).
- Data Analysis:
 - Measure the peak amplitude of the hERG tail current at each concentration.
 - Calculate the percentage of inhibition relative to the baseline current.
 - Fit the concentration-response data to a suitable equation to determine the IC₅₀ value (the concentration that causes 50% inhibition).

Visualizations



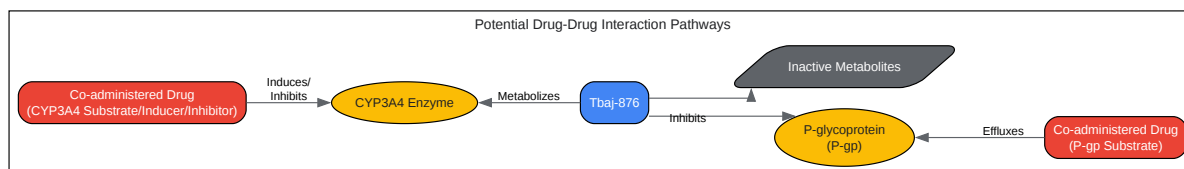
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Caption: On-target mechanism of **Tbaj-876** on the F1Fo-ATP synthase.



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Caption: Logic diagram for troubleshooting inconsistent MIC results.



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Caption: Potential DDI pathways involving **Tbj-876**, CYP3A4, and P-gp.

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